

Technical Characterization & Comparative Analysis: 1-Acetoxy-4-chloro-2-methoxybenzene[1]

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Compound of Interest

Compound Name: 1-Acetoxy-4-chloro-2-methoxybenzene

CAS No.: 85430-09-7

Cat. No.: B1500260

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Executive Summary

1-Acetoxy-4-chloro-2-methoxybenzene (also identified as 4-chloro-2-methoxyphenyl acetate or O-acetyl-4-chloroguaiacol) represents the ester-protected derivative of 4-chloro-2-methoxyphenol.[1][2] In drug development and organic synthesis, this molecule often serves as a stable intermediate, protecting the labile phenolic hydroxyl group during multi-step chlorination or oxidation workflows.

This guide provides a comparative spectral analysis between the starting material (SM), 4-chloro-2-methoxyphenol, and the acetylated product (P). By analyzing the specific shifts in NMR and IR, researchers can definitively validate reaction completion and product purity.[1]

Synthesis & Characterization Workflow

The following logic flow outlines the critical path for synthesizing and characterizing the target molecule. This workflow emphasizes the "Protection-Validation" cycle essential in medicinal

chemistry.[1]

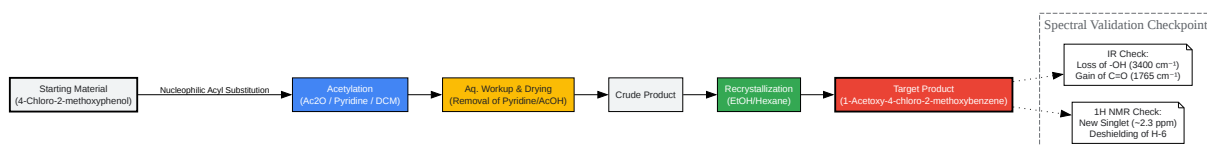
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Figure 1: Synthesis and spectral validation workflow for **1-acetoxy-4-chloro-2-methoxybenzene**.

Infrared (IR) Spectroscopy Analysis[3][4][5][6][7]

The transformation from phenol to phenyl acetate induces a dramatic change in the functional group region of the IR spectrum.[1] This is the primary "quick check" for reaction progress.

Comparative IR Data Table

Feature	Starting Material (4-Chloro-2-methoxyphenol)	Target Product (1-Acetoxy-4-chloro-2-methoxybenzene)	Mechanistic Explanation
O-H Stretch	3200–3550 cm ⁻¹ (Broad, Strong)	Absent	Complete consumption of the phenolic hydroxyl group.[1][2]
C=O Stretch	Absent	1760–1770 cm ⁻¹ (Sharp, Strong)	Formation of the ester linkage.[1] Phenolic esters appear at higher wavenumbers than aliphatic esters due to conjugation inhibition.[1]
C-O Stretch	~1200 cm ⁻¹ (Phenol C-O)	1190–1210 cm ⁻¹ (Acetate C-O)	Overlap occurs, but the acetate C-O-C asymmetric stretch is distinct and intense.[1]
Ar-H Stretch	3000–3100 cm ⁻¹	3000–3100 cm ⁻¹	Aromatic C-H bonds remain largely unaffected.[1]

Technical Insight

The shift of the carbonyl band is diagnostic.[1][3] While aliphatic esters (like ethyl acetate) appear around 1740 cm⁻¹, phenolic esters typically absorb at 1760–1770 cm⁻¹. [1] This "blue shift" (higher energy) is caused by the electron-withdrawing nature of the phenyl ring, which reduces the resonance donation of the ether oxygen into the carbonyl, increasing the double-bond character of the C=O bond [1].

Nuclear Magnetic Resonance (NMR) Analysis[3][4][5][6][8][9][10][11]

NMR provides the definitive structural proof.^[1] The acetylation introduces a new methyl singlet and causes a predictable downfield shift of the aromatic protons due to the deshielding cone of the carbonyl group.^[1]

¹H NMR Spectral Data (CDCl₃, 400 MHz)

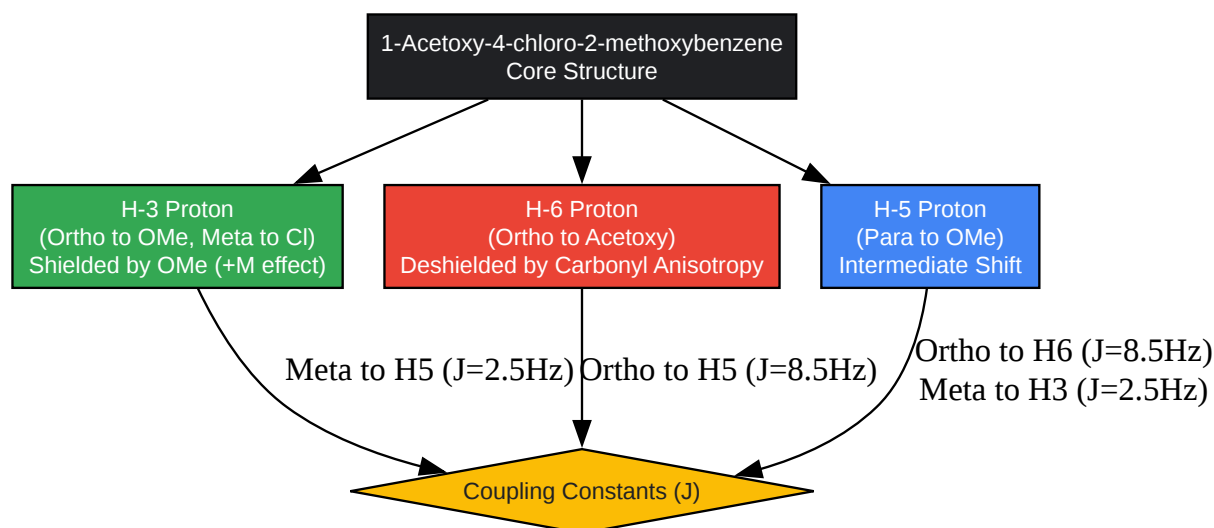
Position	Proton Type	Multiplicity	Chemical Shift (δ ppm)	Coupling (J Hz)	Interpretation
1	Acetyl-CH ₃	Singlet (3H)	2.30 – 2.35	-	Diagnostic peak for acetylation.[1] [2] Distinct from solvent impurities.
2	Methoxy-CH ₃	Singlet (3H)	3.80 – 3.85	-	Remains relatively stable compared to SM, slight shift possible. [1][2]
3	Ar-H (H-3)	Doublet (1H)	6.92 – 6.98	J $\approx$ 2.5	Meta-coupling to H-5.[1][2] Located between OMe and Cl.
5	Ar-H (H-5)	Doublet of Doublets (1H)	6.95 – 7.05	J $\approx$ 8.5, 2.5	Ortho-coupling to H-6; Meta-coupling to H-3.[1]
6	Ar-H (H-6)	Doublet (1H)	7.05 – 7.15	J $\approx$ 8.5	Most Deshielded Ar-H. Ortho to the acetoxy group.[1]

¹³C NMR Spectral Data (CDCl₃, 100 MHz)

- Carbonyl (C=O): ~168.5 ppm[1][4]
- Aromatic Quaternary (C-O): ~150.0 ppm (C-1), ~139.0 ppm (C-2)[2]
- Aromatic Quaternary (C-Cl): ~130.0 ppm (C-4)[1][2]
- Aromatic CH: 123.0 ppm (C-5), 120.0 ppm (C-6), 112.0 ppm (C-3)
- Methoxy (O-CH₃): ~56.0 ppm[1]
- Acetyl Methyl (CH₃): ~20.5 ppm[1][2]

Structural Logic Diagram (NMR Assignment)

The following diagram illustrates the connectivity and coupling logic used to assign the aromatic protons.



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Figure 2: NMR assignment logic based on substituent electronic effects (Mesomeric and Inductive) and coupling patterns.

Experimental Protocol: Acetylation of 4-Chloro-2-methoxyphenol

This protocol is designed to ensure high yield and minimal purification requirements, suitable for generating analytical standards.^[1]

Reagents:

- 4-Chloro-2-methoxyphenol (1.0 eq)^{[1][2]}
- Acetic Anhydride (1.2 eq)^[2]
- Pyridine (1.5 eq) or Triethylamine (1.5 eq) with DMAP (0.1 eq)
- Dichloromethane (DCM) (Solvent)

Procedure:

- Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-chloro-2-methoxyphenol (1.0 g, 6.3 mmol) in dry DCM (10 mL).
- Addition: Add Pyridine (0.76 mL, 9.5 mmol) followed by DMAP (catalytic amount, ~10 mg). Cool the solution to 0°C in an ice bath.
- Reaction: Dropwise add Acetic Anhydride (0.72 mL, 7.6 mmol). Allow the mixture to warm to room temperature and stir for 2 hours.
 - Monitoring: Check via TLC (Hexane:Ethyl Acetate 4:1).^[1] The starting material (lower R_f, stains with FeCl₃) should disappear.
- Workup: Dilute with DCM (20 mL). Wash successively with:
 - 1M HCl (2 x 15 mL) – Critical step to remove pyridine.^[1]
 - Sat. NaHCO₃ (2 x 15 mL) – Removes excess acetic acid.
 - Brine (15 mL).

- Isolation: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purification: The resulting oil often solidifies upon standing.[1][2] If necessary, recrystallize from ethanol/hexane or purify via silica gel chromatography (10% EtOAc in Hexane).

References

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